

# Technischer Leitfaden zu EINECS 300-843-7 als nichtionisches Tensid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: EINECS 300-843-7

Cat. No.: B12678016

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet eine eingehende technische Untersuchung von **EINECS 300-843-7**, identifiziert als Sorbitan, bis(12-hydroxy-9-octadecenoat), [R-[R,R-(Z,Z)]]- (CAS-Nummer: 93963-97-4), ein nichtionisches Tensid aus der Familie der Sorbitanester. Obwohl spezifische quantitative Daten für diese exakte Verbindung in der öffentlich zugänglichen Literatur rar sind, liefert dieser Leitfaden einen umfassenden Überblick über die Eigenschaften, Anwendungen und experimentellen Protokolle, die für diese Klasse von Tensiden relevant sind, und stützt sich dabei auf Daten von eng verwandten und gut untersuchten Sorbitanestern.

## Einführung in Sorbitanester als nichtionische Tenside

Sorbitanester, die durch die Veresterung von Sorbit mit Fettsäuren entstehen, sind eine wichtige Klasse von nichtionischen Tensiden.<sup>[1][2]</sup> Ihre Stabilität, Kompatibilität mit anderen Tensidtypen und ihre geringe Toxizität machen sie für eine Vielzahl von Anwendungen in der Pharmazie, Kosmetik und Lebensmittelindustrie geeignet.<sup>[3][4]</sup> Die grundlegende Struktur besteht aus einem hydrophilen Sorbitan-Kopf und einer oder mehreren lipophilen Fettsäureketten.<sup>[3]</sup> Diese amphiphile Natur ermöglicht es ihnen, sich an der Grenzfläche zwischen Öl und Wasser anzulagern und so Emulsionen zu stabilisieren.

Die hier untersuchte spezifische Verbindung, Sorbitan, bis(12-hydroxy-9-octadecenoat), ist ein Diester des Sorbitans. Die "bis"-Nomenklatur deutet darauf hin, dass zwei Fettsäureketten, in

diesem Fall 12-Hydroxy-9-octadecensäure, an den Sorbitanring gebunden sind.

## Physikalisch-chemische Eigenschaften

Quantitative Daten zu den physikalisch-chemischen Eigenschaften sind entscheidend für die Formulierung und Anwendung von Tensiden. Da spezifische Daten für **Einecs 300-843-7** nicht verfügbar sind, fasst die folgende Tabelle die Eigenschaften gängiger Sorbitanester (bekannt als Span®-Reihe) zusammen, die als Referenz für das Verhalten dieser Substanzklasse dienen können.

Eigenschaft	Span® 20 (Sorbitanmono laurat)	Span® 40 (Sorbitanmono palmitat)	Span® 60 (Sorbitanmono stearat)	Span® 80 (Sorbitanmono oleat)
CAS-Nummer	1338-39-2	26266-57-9	1338-41-6	1338-43-8
HLB-Wert	8.6[1]	6.7	4.7[1]	4.3[1]
Aussehen	Gelbe bis bernsteinfarbene viskose Flüssigkeit oder Creme[1]	Weiße bis hellgelbe wachsartige Flocken oder Pulver[1]	Bernsteinfarbene bis braune viskose ölige Flüssigkeit[1]	
Löslichkeit	Dispergierbar in Wasser, mischbar mit Alkohol	Praktisch unlöslich, aber in Wasser dispergierbar	Praktisch unlöslich, aber in Wasser dispergierbar	unlöslich, aber in Wasser dispergierbar, mischbar mit Alkohol
Anwendung	O/W-Emulgator	W/O-Emulgator	W/O-Emulgator	W/O- Emulgator[1]

Tabelle 1: Physikalisch-chemische Eigenschaften repräsentativer Sorbitanester.

Der Hydrophil-Lipophil-Balance (HLB)-Wert ist ein entscheidender Parameter, der die Eignung eines Tensids zur Stabilisierung von Wasser-in-Öl- (W/O) oder Öl-in-Wasser- (O/W)

Emulsionen anzeigt. Sorbitanester haben im Allgemeinen niedrige HLB-Werte, was sie zu effektiven W/O-Emulgatoren macht.[1]

## Experimentelle Protokolle

Die Charakterisierung und Anwendung von Sorbitanestern erfordert spezifische experimentelle Methoden. Im Folgenden werden zwei grundlegende Protokolle beschrieben.

### Bestimmung der Emulgierfähigkeit

Dieses Protokoll beschreibt eine Methode zur Bewertung der Fähigkeit eines Sorbitan-Esters, eine stabile Emulsion zu bilden.

- Herstellung der Phasen:
  - Wässrige Phase: Bereiten Sie eine Pufferlösung mit dem gewünschten pH-Wert vor (z. B. Phosphatpuffer).
  - Ölphase: Wählen Sie ein relevantes Öl (z. B. Mineralöl, mittelkettige Triglyceride).
- Tensidlösung: Lösen Sie eine definierte Konzentration des Sorbitan-Esters in der Ölphase.
- Emulgierung:
  - Mischen Sie die wässrige und die Ölphase in einem definierten Verhältnis (z. B. 1:1).
  - Homogenisieren Sie die Mischung mit einem Hochgeschwindigkeits-Homogenisator (z. B. Ultra-Turrax) für eine definierte Zeit (z. B. 5 Minuten) bei einer bestimmten Geschwindigkeit (z. B. 10.000 U/min).
- Stabilitätsbewertung:
  - Lagern Sie die Emulsion bei definierten Temperaturen (z. B. Raumtemperatur, 40 °C).
  - Beobachten Sie die Emulsion über die Zeit auf Anzeichen von Instabilität wie Phasentrennung (Aufrahmen oder Sedimentation).

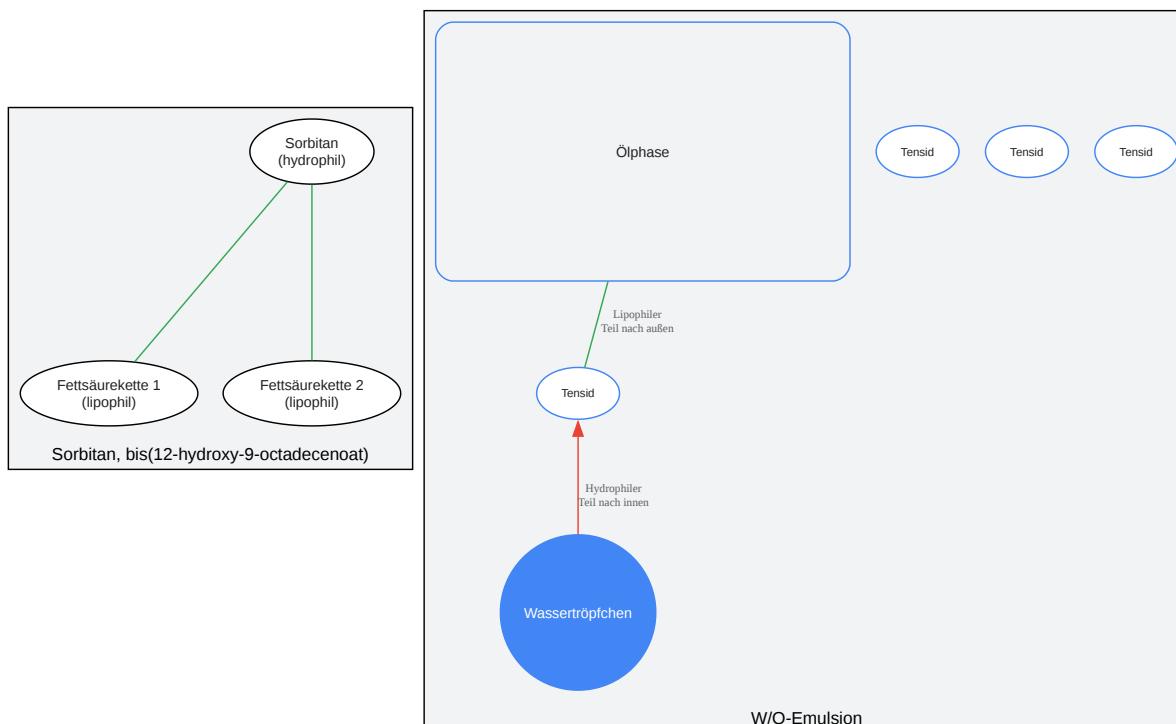
- Messen Sie die Trübung oder die Partikelgrößenverteilung zu verschiedenen Zeitpunkten, um die Stabilität quantitativ zu bewerten.

## Analyse von Sorbitanestern mittels Hochleistungsflüssigkeitschromatographie (HPLC)

Dieses Protokoll beschreibt eine Methode zur Trennung und Quantifizierung der verschiedenen Esterfraktionen in einer Sorbitanester-Probe.[\[5\]](#)

- Probenvorbereitung: Lösen Sie eine bekannte Menge der Sorbitanester-Probe in einem geeigneten Lösungsmittel (z. B. Isopropanol).
- HPLC-System:
  - Säule: C18-Umkehrphasensäule.
  - Mobile Phase: Isokratischer oder Gradientenfluss einer Mischung aus organischem Lösungsmittel (z. B. Acetonitril) und Wasser.
  - Detektor: UV-Detektor oder ein Evaporative Light Scattering Detector (ELSD).
- Chromatographische Bedingungen:
  - Flussrate: z. B. 1,0 mL/min.
  - Injektionsvolumen: z. B. 20 µL.
- Analyse:
  - Identifizieren Sie die Peaks, die den Mono-, Di-, Tri- und gegebenenfalls Tetraestern des Sorbitans entsprechen, basierend auf Retentionszeiten von Standards.
  - Quantifizieren Sie die relative Verteilung der Esterfraktionen durch Integration der Peakflächen.

## Visualisierungen Molekülstruktur und Emulsionsbildung

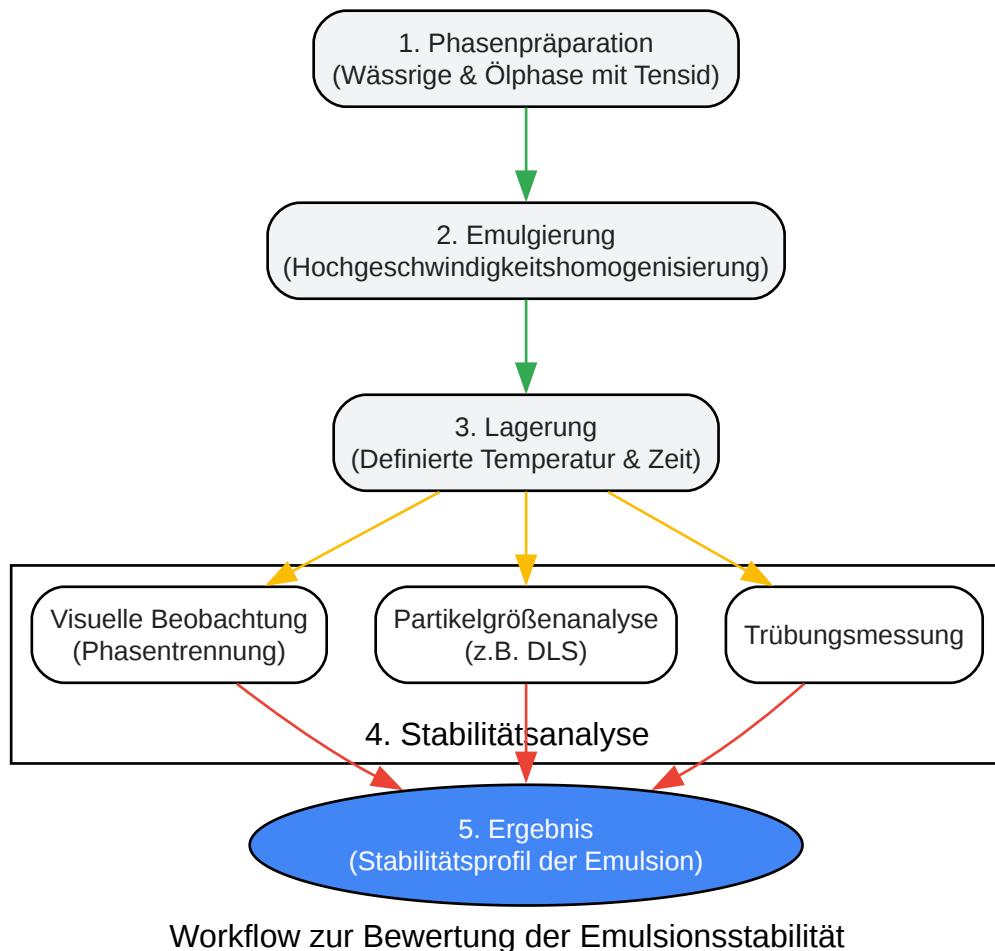


Grundstruktur eines Sorbitan-Diesters und Emulsionsbildung

[Click to download full resolution via product page](#)

Abbildung 1: Schematische Darstellung der Struktur und Emulsionsstabilisierung.

## Workflow zur Charakterisierung der Emulsionsstabilität

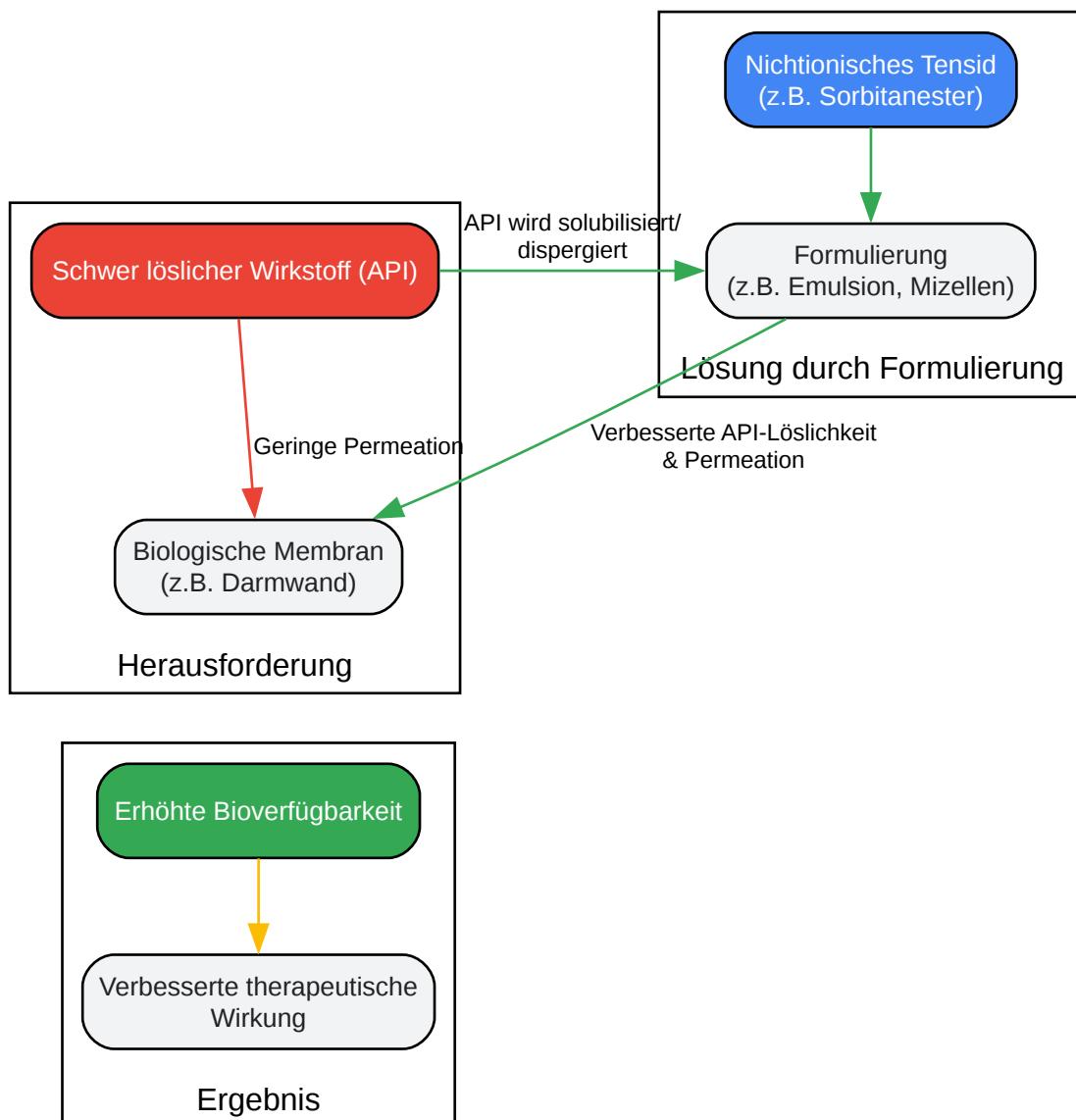


[Click to download full resolution via product page](#)

Abbildung 2: Experimenteller Arbeitsablauf zur Charakterisierung von Emulsionen.

## Rolle von Tensiden in der Arzneimittelabgabe

Obwohl nichtionische Tenside im Allgemeinen nicht direkt in zelluläre Signalwege eingreifen, spielen sie eine entscheidende Rolle bei der Verabreichung von pharmazeutischen Wirkstoffen (APIs), insbesondere von solchen mit geringer Wasserlöslichkeit.



Logische Beziehung: Tenside in der Arzneimittelabgabe

[Click to download full resolution via product page](#)

Abbildung 3: Verbesserung der Bioverfügbarkeit durch Tensid-basierte Formulierungen.

## Anwendungen in Forschung und Arzneimittelentwicklung

Sorbitanester wie **Einecs 300-843-7** sind aufgrund ihrer emulgierenden und stabilisierenden Eigenschaften wertvolle Hilfsstoffe in der pharmazeutischen Entwicklung.[4]

- **Topische Formulierungen:** Sie werden häufig in Cremes und Salben eingesetzt, um stabile W/O-Emulsionen zu erzeugen, die eine angenehme Textur aufweisen und die Abgabe von Wirkstoffen an die Haut erleichtern.
- **Orale Verabreichung:** Für schwer wasserlösliche Medikamente können Sorbitanester in selbstemulgierenden Drug-Delivery-Systemen (SEDDS) verwendet werden. Diese Formulierungen bilden im Magen-Darm-Trakt feine Emulsionen, die die Lösungsgeschwindigkeit und damit die Bioverfügbarkeit des Wirkstoffs erhöhen können.
- **Parenterale Formulierungen:** In einigen Fällen werden sie zur Stabilisierung von Emulsionen für die intravenöse Verabreichung von lipophilen Medikamenten oder Nährstoffen eingesetzt.

## Schlussfolgerung

**Einecs 300-843-7**, oder Sorbitan, bis(12-hydroxy-9-octadecenoat), gehört zu der vielseitigen Klasse der nichtionischen Sorbitanester-Tenside. Obwohl spezifische Daten für diese Verbindung begrenzt sind, bietet die Analyse verwandter Verbindungen ein solides Fundament für das Verständnis ihrer potenziellen Eigenschaften und Anwendungen. Ihre Fähigkeit, stabile Wasser-in-Öl-Emulsionen zu bilden, macht sie zu einem wertvollen Werkzeug für Forscher und Entwickler in der pharmazeutischen Industrie, insbesondere bei der Formulierung von schwerlöslichen Wirkstoffen. Die in diesem Leitfaden beschriebenen experimentellen Protokolle und konzeptionellen Arbeitsabläufe bieten einen Ausgangspunkt für die praktische Anwendung und weitere Untersuchung dieser und ähnlicher Tenside.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The Ultimate Guide to Sorbitan Esters [cnchemsino.com]
- 2. Sorbitan - Wikipedia [en.wikipedia.org]
- 3. Sorbitan esters - PCC Group Product Portal [products.pcc.eu]
- 4. shreechem.in [shreechem.in]

- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technischer Leitfaden zu EINECS 300-843-7 als nichtionisches Tensid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12678016#einecs-300-843-7-as-a-non-ionic-surfactant>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)